

An In-depth Technical Guide to Methyl Cyclopentanecarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl cyclopentanecarboxylate

Cat. No.: B1359776

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl cyclopentanecarboxylate is an organic compound with a cyclopentane ring and a carboxylate ester functional group.[1] It is a colorless liquid with a pleasant odor, recognized for its utility as a versatile intermediate in organic synthesis.[1] In the realms of pharmaceutical research and drug development, this compound and its structural motifs are of growing interest due to their potential biological activities, including anti-inflammatory and anticancer properties. This guide provides a comprehensive overview of **methyl cyclopentanecarboxylate**, including its synonyms and identifiers, physicochemical properties, experimental protocols for its synthesis, and insights into its potential mechanisms of action for therapeutic applications.

Synonyms and Identifiers

Proper identification of chemical compounds is crucial for research and regulatory purposes.

Methyl cyclopentanecarboxylate is known by several names and is registered under various chemical identifiers.

Identifier Type	Value
IUPAC Name	methyl cyclopentanecarboxylate[2]
CAS Number	4630-80-2[2]
Molecular Formula	C ₇ H ₁₂ O ₂ [2]
Molecular Weight	128.17 g/mol [2]
InChI Key	IIHIJFJSXPDTNO-UHFFFAOYSA-N[2]
SMILES	COC(=O)C1CCCC1[2]
Synonyms	Cyclopentanecarboxylic acid, methyl ester; 1-(Methoxycarbonyl)cyclopentane; Methyl cyclopentane carboxylate; NSC 87553[1][2][3]

Physicochemical and Spectroscopic Data

A summary of the key physical, chemical, and spectroscopic properties of **methyl cyclopentanecarboxylate** is presented below. This data is essential for its handling, characterization, and use in experimental settings.

Property	Value	Reference
Appearance	Colorless to almost colorless clear liquid	[4]
Boiling Point	81-82 °C at 5 mmHg	[4]
Density	1.014 g/cm ³	[4]
Refractive Index	1.4360	[4]
Flash Point	81-82 °C/5mm	[4]
Solubility	Difficult to mix with water	[4]
LogP	1.350	[2]
¹ H NMR (CDCl ₃)	δ 3.67 (s, 3H), 2.75 (p, J=7.9 Hz, 1H), 1.90-1.50 (m, 8H)	
¹³ C NMR (CDCl ₃)	δ 176.8, 51.4, 43.3, 29.1, 25.8	
IR (cm ⁻¹)	2950, 2870, 1735 (C=O), 1440, 1170 (C-O)	
Mass Spectrum (EI)	m/z 128 (M+), 97, 87, 69, 59, 41	[3]

Experimental Protocols

Synthesis of Methyl Cyclopentanecarboxylate via Favorskii Rearrangement

This protocol describes the synthesis of **methyl cyclopentanecarboxylate** from 2-chlorocyclohexanone through a Favorskii rearrangement.

Materials:

- 2-chlorocyclohexanone
- Sodium methoxide

- Anhydrous ether
- 5% Hydrochloric acid
- 5% Aqueous sodium bicarbonate solution
- Saturated sodium chloride solution
- Magnesium sulfate

Procedure:

- Prepare a suspension of sodium methoxide (1.07 moles) in anhydrous ether (330 ml) in a flask equipped with a stirrer.
- Slowly add a solution of 2-chlorocyclohexanone (1 mole) diluted with anhydrous ether (30 ml) to the stirred suspension over approximately 40 minutes, controlling the exothermic reaction.
- After the addition is complete, heat the mixture under reflux for 2 hours.
- Cool the mixture and add water to dissolve the salts.
- Separate the ethereal layer and extract the aqueous layer with two portions of ether.
- Combine the ethereal solutions and wash successively with 5% hydrochloric acid, 5% aqueous sodium bicarbonate solution, and saturated sodium chloride solution.
- Dry the ether solution over magnesium sulfate, filter, and remove the ether by distillation.
- Distill the crude ester under reduced pressure (70–73°/48 mm) to yield pure **methyl cyclopentanecarboxylate**.^[5]

Synthesis via Fischer Esterification

This protocol details the synthesis of **methyl cyclopentanecarboxylate** from cyclopentanecarboxylic acid using Fischer esterification.

Materials:

- Cyclopentanecarboxylic acid
- Anhydrous methanol
- Concentrated sulfuric acid
- Diethyl ether
- Saturated sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate or sodium sulfate

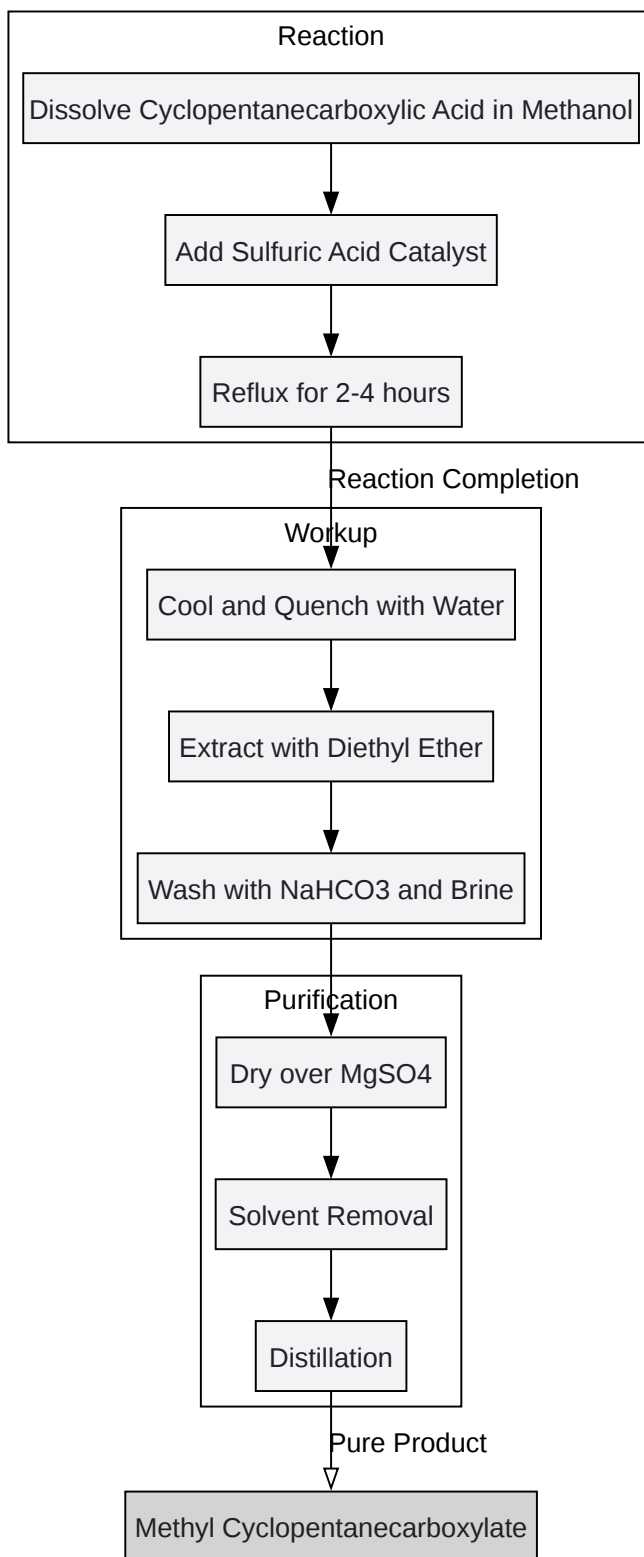
Procedure:

- In a dry round-bottom flask, dissolve cyclopentanecarboxylic acid (1.0 eq) in an excess of anhydrous methanol (10-20 eq).
- Carefully add a catalytic amount of concentrated sulfuric acid (0.1-0.2 eq) to the solution while stirring.
- Attach a reflux condenser and heat the mixture to a gentle reflux for 2-4 hours. Monitor the reaction progress using thin-layer chromatography (TLC).
- After completion, cool the mixture to room temperature and pour it into a separatory funnel containing water.
- Extract the aqueous layer three times with diethyl ether.
- Combine the organic extracts and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purify the crude product by distillation to yield pure **methyl cyclopentanecarboxylate**.^[6]

Visualization of Synthesis and Potential Signaling Pathways

Experimental Workflow for Synthesis

Experimental Workflow for Fischer Esterification

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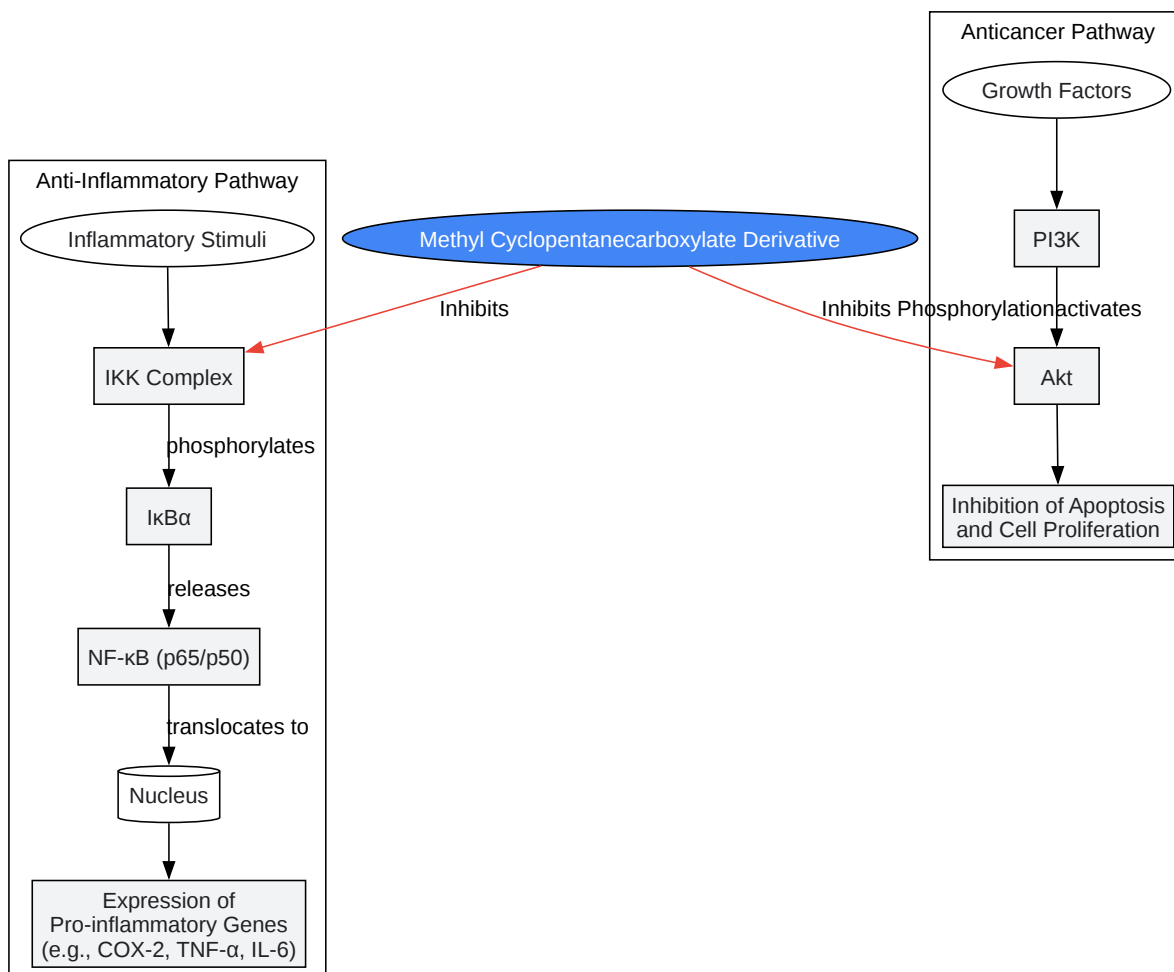
Fischer Esterification Workflow

Proposed Anti-Inflammatory and Anticancer Signaling Pathways

While direct evidence for the specific signaling pathways modulated by **methyl cyclopentanecarboxylate** is limited, studies on structurally related cyclopentane derivatives suggest potential mechanisms of action. The following diagram illustrates a hypothetical model of how **methyl cyclopentanecarboxylate** or its active metabolites might exert anti-inflammatory and anticancer effects based on findings for similar compounds.

It has been reported that some cyclopentane derivatives can suppress the NF- κ B signaling cascade, a key regulator of inflammation.[2] Furthermore, certain cyclopentanecarboxylate-substituted compounds have been shown to inhibit the Akt phosphorylation pathway, which is crucial for cancer cell survival and proliferation.[3]

Proposed Signaling Pathways for Cyclopentane Derivatives

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Hypothetical MOA for Cyclopentane Derivatives

Applications in Drug Development

Methyl cyclopentanecarboxylate serves as a valuable building block in the synthesis of more complex molecules with therapeutic potential. Its structural motif is found in compounds being investigated for various pharmacological activities.

- **Anti-Inflammatory Agents:** As suggested by the proposed mechanism, cyclopentane derivatives are being explored for their ability to modulate inflammatory pathways, making them potential candidates for the treatment of inflammatory diseases.[\[2\]](#)
- **Anticancer Therapeutics:** The inhibition of the Akt signaling pathway by related compounds points to the potential for developing cyclopentanecarboxylate-based anticancer drugs.[\[3\]](#)
- **Pain Management:** Recent research has identified cyclopentane carboxylic acid derivatives as potent and selective inhibitors of the NaV1.7 sodium channel, a key target for the development of novel analgesics.[\[1\]](#)
- **Serine Protease Inhibitors:** Some sources suggest that methyl cyclopentane carboxylate may act as a serine protease inhibitor, a class of enzymes involved in numerous physiological and pathological processes.

Safety and Handling

Methyl cyclopentanecarboxylate is a flammable liquid and should be handled with appropriate safety precautions.

- **General Handling:** Use in a well-ventilated area and wear personal protective equipment, including gloves, safety glasses, and a lab coat. Avoid contact with skin, eyes, and clothing.
- **Fire Safety:** Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools and take precautionary measures against static discharges.
- **Storage:** Store in a tightly closed container in a dry and well-ventilated place. Keep cool.
- **First Aid:** In case of contact with eyes, rinse immediately with plenty of water. If on skin, wash off with soap and plenty of water. If inhaled, move to fresh air. If swallowed, do not induce vomiting and seek immediate medical attention.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Cyclopentanecarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1359776#synonyms-for-methyl-cyclopentanecarboxylate]

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